

2-Cyclohexylethylamine hydrochloride physical characteristics

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Compound of Interest

Compound Name: 2-Cyclohexylethylamine
hydrochloride

CAS No.: 5471-55-6

Cat. No.: B1584402

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Topic: **2-Cyclohexylethylamine Hydrochloride**: Physicochemical Characterization & Technical Monograph Content Type: Technical Guide / Whitepaper Audience: Pharmaceutical Researchers, Synthetic Chemists, and QC Specialists.

Executive Summary: The Saturated Pharmacophore

2-Cyclohexylethylamine hydrochloride (CAS: 5471-55-6) serves as a critical aliphatic building block in medicinal chemistry.^[1] Structurally, it is the saturated analog of phenethylamine, a backbone common to numerous neurotransmitters and psychotropic drugs.

For researchers, the utility of this compound lies in its ability to introduce a hydrophobic cyclohexyl motif—mimicking the steric bulk of a phenyl ring without the pi-stacking capability or aromatic planarity. This guide addresses the frequent confusion between the volatile free base (CAS: 4442-85-7) and the stable hydrochloride salt, providing verified physicochemical data and handling protocols essential for reproducible synthesis.

Chemical Identity & Structural Analysis^{[1][2][3][4][5]}

The distinction between the free base and the hydrochloride salt is the primary source of experimental error in stoichiometry. The salt form is preferred for storage and handling due to its resistance to oxidation and atmospheric carbon dioxide absorption.

Parameter	Hydrochloride Salt (Target)	Free Base (Precursor)
CAS Number	5471-55-6	4442-85-7
Formula	C ₈ H ₁₇ N[1] · HCl	C ₈ H ₁₇ N
Molecular Weight	163.69 g/mol	127.23 g/mol
Physical State	White Crystalline Solid	Colorless Liquid
IUPAC Name	2-cyclohexylethanamine hydrochloride	2-cyclohexylethanamine
SMILES	C1CCC(CC1)CCN.Cl	C1CCC(CC1)CCN

2.1 Structural Context

In structure-activity relationship (SAR) studies, 2-cyclohexylethylamine is often used to probe the "hydrophobic collapse" pockets of receptors. Unlike the planar phenyl ring of phenethylamine, the cyclohexyl ring adopts a chair conformation, occupying a larger three-dimensional volume. This steric difference is crucial for differentiating receptor subtypes (e.g., in NMDA antagonist development).

Physicochemical Characteristics

The following data aggregates verified experimental values. Note that the melting point is a critical purity indicator; depression of this value often indicates the presence of residual moisture or free amine.

3.1 Thermal & Solubility Profile

Property	Value / Characteristic	Context for Researchers
Melting Point	201–202 °C [1]	Sharp endotherm indicates high purity. Broadening <198°C suggests hydration.
Solubility (Water)	High (>100 mg/mL)	Dissociates fully; pH of 5% solution is approx. 5.5–6.0.
Solubility (Ethanol)	Soluble (Warm)	Ideal solvent for recrystallization.
Solubility (Ether)	Insoluble	Diethyl ether is the standard anti-solvent for precipitation.
Hygroscopicity	Moderate	The salt is less hygroscopic than the free base but should be stored desiccated.
Appearance	White Needles/Plates	Morphology depends on crystallization speed (slow cooling yields needles).

3.2 Stability

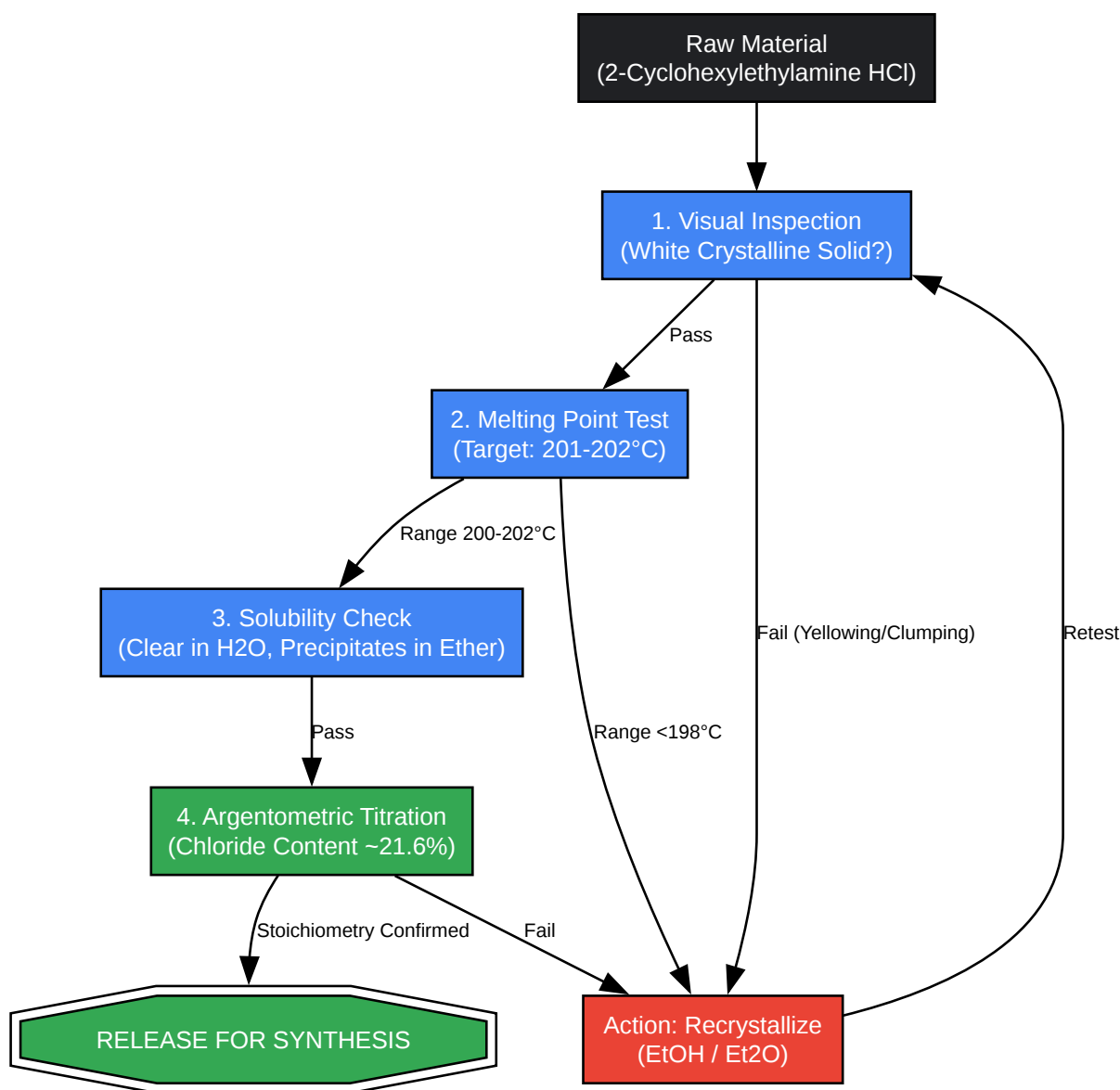
- **Thermal Stability:** Stable up to its melting point. Decomposes/sublimes at >220°C.
- **Chemical Stability:** Non-reactive toward oxidation under standard conditions. Incompatible with strong bases (liberates volatile free amine) and strong oxidizers.

Characterization Protocols (QC Workflow)

To ensure the integrity of the reagent before use in sensitive peptidomimetic synthesis, the following self-validating workflow is recommended.

4.1 QC Decision Tree

The following diagram outlines the logical flow for verifying the identity and purity of the salt.



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Figure 1: Quality Control decision tree for validating **2-cyclohexylethylamine hydrochloride** purity.

4.2 Detailed Methodology: Recrystallization

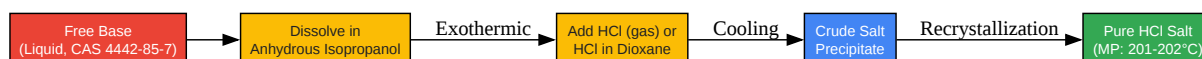
If the melting point is depressed, the salt likely contains trapped mother liquor or hydrolysis products.

- Dissolution: Dissolve the crude solid in the minimum amount of boiling anhydrous ethanol.

- Filtration: Filter while hot (gravity filtration) to remove insoluble particulates.
- Precipitation: Allow the filtrate to cool to room temperature, then slowly add anhydrous diethyl ether until turbidity persists.
- Crystallization: Cool to 4°C overnight.
- Collection: Filter the white needles under vacuum and wash with cold ether. Dry in a vacuum desiccator over P₂O₅.

Synthetic Utility & Pathway

2-Cyclohexylethylamine HCl is rarely the end product; it is a nucleophile used to build larger scaffolds. Below is the standard pathway for generating the salt from the commercially available (but less stable) free base, a common in-house preparation step.



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Figure 2: Conversion of the oxidative-sensitive free base to the stable hydrochloride salt.

5.1 Application Note: Peptidomimetics

In peptide synthesis, this amine is often coupled to carboxylic acids using standard EDC/NHS or HATU chemistries. Critical Precaution: The HCl salt must be neutralized in situ using a tertiary base (e.g., DIPEA or TEA) to liberate the nucleophilic amine. Failure to add sufficient base (at least 1.05 equivalents relative to the HCl salt) will result in stalled coupling reactions.

Safety & Handling

- Hazard Classification: Skin Irritant (H315), Eye Irritant (H319).
- PPE: Nitrile gloves, safety glasses, and lab coat are mandatory.
- Inhalation: Dust can be irritating to the upper respiratory tract. Handle in a fume hood when weighing large quantities.

- Storage: Store in a tightly closed container. While the salt is stable, exposure to high humidity can cause caking, making accurate weighing difficult.

References

- Zenitz, B. L., Macks, E. B., & Moore, M. L. (1947). Preparation of Cyclohexylalkylamines. *Journal of the American Chemical Society*, 69(5), 1117–1121.
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 20509, 2-Cyclohexylethylamine.[1] Retrieved from .
- Sigma-Aldrich. (2024). Safety Data Sheet: 2-Cyclohexylethylamine.[1][2][3][4][5][6] Retrieved from .
- ChemicalBook. (2024). **2-Cyclohexylethylamine Hydrochloride** Product Properties (CAS 5471-55-6). Retrieved from .

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Sources

- [1. Page loading... \[guidechem.com\]](#)
- [2. lookchem.com \[lookchem.com\]](#)
- [3. 2-CYCLOHEXYL-ETHYLAMINE HYDROCHLORIDE | 4442-85-7 \[chemicalbook.com\]](#)
- [4. 2-Cyclohexylethylamine | CAS#:4442-85-7 | Chemsrvc \[chemsrc.com\]](#)
- [5. 2-Cyclohexylethylamine | C8H17N | CID 20509 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. angenesci.com \[angenesci.com\]](#)
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